

# An In-depth Technical Guide to Sec-butyl Isopropyl Ether: Molecular Properties

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## Compound of Interest

Compound Name: *Sec-butyl isopropyl ether*

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This technical guide provides essential information regarding the molecular properties of **sec-butyl isopropyl ether**, a compound of interest in various chemical and pharmaceutical applications.

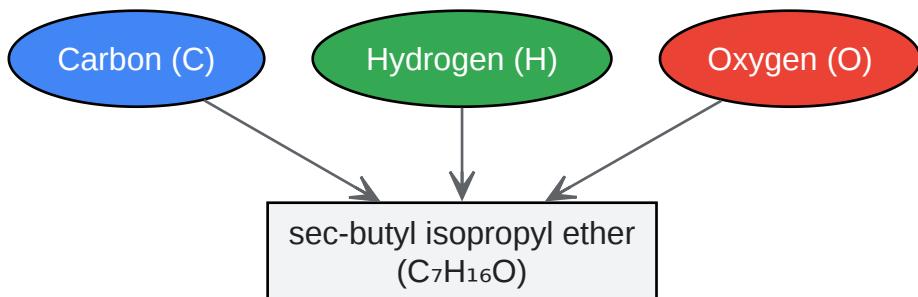
## Core Molecular Data

**Sec-butyl isopropyl ether** is an organic compound classified as an ether.<sup>[1]</sup> Its fundamental molecular characteristics are summarized below for easy reference.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>16</sub> O <sup>[1][2][3][4][5][6][7]</sup>
Molecular Weight	116.20 g/mol <sup>[1][6][7][8]</sup>
IUPAC Name	2-propan-2-yloxybutane <sup>[1]</sup>
CAS Registry Number	18641-81-1 <sup>[1][3][4][6]</sup>

## Molecular Composition

The molecular formula C<sub>7</sub>H<sub>16</sub>O indicates that each molecule of **sec-butyl isopropyl ether** is composed of carbon, hydrogen, and oxygen atoms. The logical relationship of these elemental components is illustrated in the following diagram.



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Diagram of the elemental composition of **sec-butyl isopropyl ether**.

## Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **sec-butyl isopropyl ether** are not available within the provided search results. For specific experimental methodologies, researchers are advised to consult peer-reviewed scientific literature or specialized chemical synthesis databases.

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## References

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